

Sor-c13 peptide stability and storage conditions

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Compound of Interest

Compound Name: Sor-c13

Cat. No.: B610925

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Sor-c13 Peptide Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of the **Sor-c13** peptide. Browse the frequently asked questions and troubleshooting guides below to ensure the integrity of your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage condition for lyophilized **Sor-c13** peptide?

For long-term storage, lyophilized **Sor-c13** peptide should be stored at -20°C or -80°C, protected from light.[1][2][3][4][5] Under these conditions, the peptide can be stable for several years.[3] For short-term storage, refrigeration at 4°C is generally acceptable for a few days to weeks.[1][2]

Q2: How should I store **Sor-c13** peptide once it is in solution?

The shelf-life of peptides in solution is limited.[3] If storage in solution is necessary, it is recommended to use sterile buffers at a pH of 5-6.[2][3] The solution should be aliquoted to avoid repeated freeze-thaw cycles and stored at -20°C or colder for up to one month.[2][3][6] For in vivo experiments, it is best to prepare the solution fresh on the day of use.

Q3: What is the best solvent for dissolving **Sor-c13**?

Sor-c13 is soluble in aqueous buffers.[6] For in vitro studies, Dimethyl Sulfoxide (DMSO) can be used, with ultrasonic assistance to dissolve the peptide at a concentration of 2 mg/mL. It is crucial to use newly opened, hygroscopic-free DMSO as moisture can impact solubility. For intravenous administration in clinical trials, **Sor-c13** has been dissolved in water for injection and then diluted with saline.[7]

Q4: My **Sor-c13** solution appears to have precipitated after thawing. What should I do?

If precipitation is observed after thawing, you can gently warm the solution and/or sonicate it to aid in redissolving the peptide. Before use, always ensure the solution is clear and free of precipitates.[6] To prevent precipitation, it is advisable to equilibrate the solution to room temperature before use.[6]

Q5: How can I prevent aggregation of the **Sor-c13** peptide?

While specific aggregation studies for **Sor-c13** are not readily available, general principles for preventing peptide aggregation should be followed. These include:

- Proper Storage: Storing the peptide in its lyophilized form at recommended low temperatures is crucial.
- Avoid Repeated Freeze-Thaw Cycles: Aliquoting the peptide solution minimizes exposure to temperature fluctuations that can promote aggregation.[1][3][4]
- Controlled pH: Maintaining a pH of 5-6 for peptide solutions can help maintain stability.[2][3]
- Appropriate Concentration: Working with concentrations known to be soluble and avoiding supersaturation can prevent aggregation.

Q6: What are the known degradation pathways for peptides like **Sor-c13**?

Peptides are susceptible to several degradation pathways, including:

- Oxidation: Residues like Methionine, Cysteine, and Tryptophan are prone to oxidation.[3][8]
- Deamidation: Asparagine and Glutamine residues can undergo deamidation.
- Hydrolysis: Peptide bonds can be cleaved, particularly at Aspartic acid residues.[8]

- Diketopiperazine and Pyroglutamate Formation: These can occur at the N-terminus of the peptide.[\[8\]](#)

Quantitative Data Summary

The following tables summarize the recommended storage conditions for **Sor-c13** peptide based on available data.

Table 1: Storage Conditions for Lyophilized **Sor-c13** Peptide

Storage Duration	Temperature	Additional Notes
Short-term (days to weeks)	4°C	Keep away from bright light. [2] [5]
Long-term (months to years)	-20°C or -80°C	Sealed storage, away from moisture. [1] [2] [3] [4]

Table 2: Storage Conditions for **Sor-c13** Peptide in Solution

Solvent	Temperature	Duration	Additional Notes
Aqueous Buffer	-20°C	Up to 1 month	Prepare fresh if possible. [6] Avoid freeze-thaw cycles. [6]
DMSO	-20°C	Up to 1 month	Use newly opened DMSO.
DMSO	-80°C	Up to 6 months	Sealed storage, away from moisture.

Experimental Protocols

Protocol 1: General Procedure for Solubilizing Lyophilized **Sor-c13** Peptide

- Before opening, allow the vial of lyophilized **Sor-c13** to equilibrate to room temperature to prevent moisture condensation.[\[1\]](#)[\[2\]](#)

- Add the desired volume of an appropriate solvent (e.g., sterile aqueous buffer, DMSO) to the vial.
- Gently vortex or sonicate the vial to ensure complete dissolution. For DMSO, ultrasonic treatment may be necessary.
- Visually inspect the solution to ensure it is clear and free of particulates.

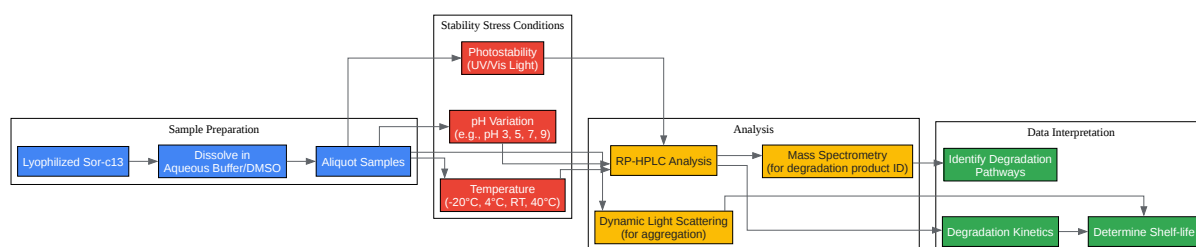
Protocol 2: High-Performance Liquid Chromatography (HPLC) Method for Assessing Peptide Stability (General Protocol)

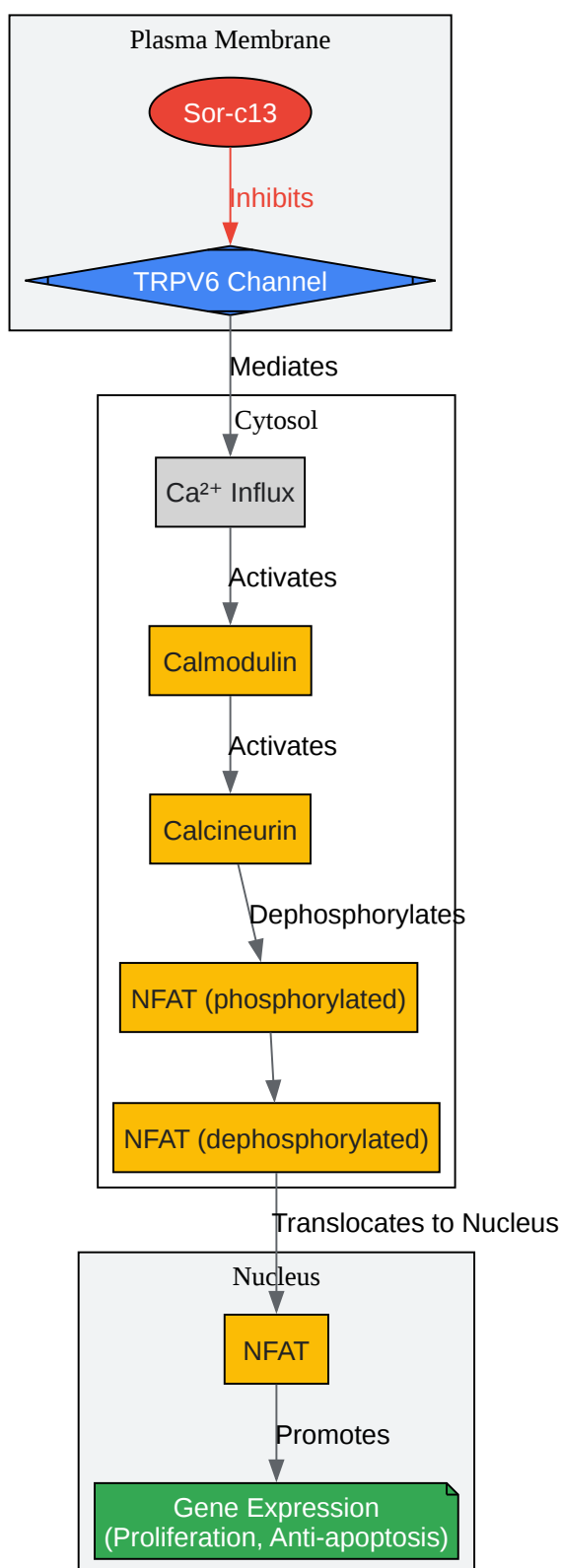
This is a general protocol for a stability-indicating HPLC method, which should be optimized and validated for **Sor-c13** specifically.

- Preparation of Standard and Sample Solutions:
 - Prepare a stock solution of **Sor-c13** reference standard of known concentration in a suitable solvent.
 - Prepare sample solutions of **Sor-c13** that have been subjected to stability testing (e.g., stored under different temperature, pH, or light conditions).
- HPLC System and Conditions:
 - Column: A reverse-phase C18 column is typically used for peptide analysis.
 - Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in water.
 - Mobile Phase B: 0.1% TFA in acetonitrile.
 - Gradient: A linear gradient from a low to a high percentage of Mobile Phase B is used to elute the peptide and any degradation products. The gradient should be optimized to achieve good separation.
 - Flow Rate: Typically 1.0 mL/min.
 - Detection: UV detection at 210-230 nm.

- Injection Volume: 20 μ L.
- Analysis:
 - Inject the standard and sample solutions into the HPLC system.
 - Monitor the chromatograms for the appearance of new peaks (degradation products) and a decrease in the peak area of the intact **Sor-c13** peptide.
 - The percentage of intact peptide remaining can be calculated by comparing the peak area of **Sor-c13** in the stressed samples to that of the initial (time zero) sample.

Visualizations





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